

# Technical Support Center: Compatibility of 2-Ethoxyethanol with Plastics and Metals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Ethoxyethanol

Cat. No.: B086334

[Get Quote](#)

This technical support center provides guidance for researchers, scientists, and drug development professionals on the compatibility of **2-Ethoxyethanol** with various plastics and metals. Due to the specific nature of experimental conditions, the information provided should be used as a reference, and it is strongly recommended that users conduct their own compatibility testing for critical applications.

## Frequently Asked Questions (FAQs)

Q1: What is **2-Ethoxyethanol** and in what applications is it commonly used?

A1: **2-Ethoxyethanol**, also known as Cellosolve, is a solvent widely used in commercial and industrial applications.<sup>[1]</sup> It is a clear, colorless liquid that is miscible with water and many organic solvents.<sup>[1]</sup> Its ability to dissolve a wide range of substances makes it a common component in paints, lacquers, cleaning agents, and as a chemical intermediate.<sup>[2]</sup>

Q2: How does **2-Ethoxyethanol** affect plastics?

A2: **2-Ethoxyethanol** can have various effects on plastics, including chemical attack on the polymer chain, which can reduce physical properties. It can also cause physical changes such as swelling, softening, and dissolution. Furthermore, it can act as a stress-cracking agent, leading to failure of the material under mechanical stress.

Q3: What are the primary concerns when using **2-Ethoxyethanol** with metals?

A3: The primary concern with metals is corrosion. **2-Ethoxyethanol**, especially in the presence of impurities like water or acids, can lead to the degradation of metals. The rate of corrosion is influenced by factors such as temperature, the specific metal, and the duration of exposure.

Q4: Are there any general guidelines for selecting materials compatible with **2-Ethoxyethanol**?

A4: Yes. Generally, fluoropolymers like PTFE and PVDF offer broad chemical resistance. For metals, stainless steel often provides better resistance than carbon steel or aluminum, though specific grades and conditions matter. However, these are general guidelines, and testing under your specific experimental conditions is crucial for ensuring compatibility.

Q5: What visual cues might indicate incompatibility between **2-Ethoxyethanol** and a plastic material?

A5: Visual indicators of incompatibility in plastics include swelling, discoloration, crazing (the formation of a network of fine cracks), cracking, or becoming sticky to the touch.

Q6: How can I quantitatively assess the compatibility of a plastic with **2-Ethoxyethanol**?

A6: Quantitative assessment involves measuring changes in the material's physical properties after exposure to **2-Ethoxyethanol**. Key parameters to measure include changes in weight, dimensions (length, width, thickness), and mechanical properties like tensile strength and elongation.

Q7: What is the best way to determine the corrosion rate of a metal in **2-Ethoxyethanol**?

A7: The gravimetric method, or weight loss method, is a reliable way to determine the corrosion rate.<sup>[3][4]</sup> This involves exposing a metal coupon of known surface area and weight to **2-Ethoxyethanol** for a specific time, then measuring the weight loss after cleaning off any corrosion products. Electrochemical methods can also provide faster corrosion rate data.<sup>[5][6]</sup>

## Compatibility Data

Disclaimer: The following tables provide qualitative compatibility data based on available literature. This information is intended for general guidance only. It is essential to conduct specific testing using the exact materials and conditions of your application. A rating of "Insufficient Data" means that reliable information was not found and testing is imperative.

Table 1: Qualitative Compatibility of Plastics with **2-Ethoxyethanol**

Plastic Material	Common Abbreviations	Qualitative Compatibility Rating
High-Density Polyethylene	HDPE	Good (at room temperature)
Low-Density Polyethylene	LDPE	Fair to Good (at room temperature)
Polypropylene	PP	Good (at room temperature)
Polyvinyl Chloride	PVC	Fair
Polytetrafluoroethylene	PTFE	Excellent
Polyvinylidene Fluoride	PVDF	Excellent
Acrylonitrile Butadiene Styrene	ABS	Not Recommended
Polycarbonate	PC	Not Recommended
Polyamide (Nylon)	PA	Fair
Ethylene Propylene Diene Monomer	EPDM	Insufficient Data
Neoprene	-	Insufficient Data
Nitrile Rubber	NBR	Insufficient Data

Table 2: Qualitative Compatibility of Metals with **2-Ethoxyethanol**

Metal	Qualitative Compatibility Rating
Carbon Steel	Fair to Poor (prone to corrosion)
Stainless Steel (304/316)	Good
Aluminum	Fair (can be susceptible to corrosion)
Copper	Fair to Poor (can be susceptible to corrosion)
Brass	Fair to Poor (can be susceptible to corrosion)
Titanium	Excellent

## Experimental Protocols

For definitive compatibility data, it is crucial to perform testing under conditions that closely replicate your intended application.

### Protocol 1: Gravimetric Analysis of Plastic Compatibility (Based on ASTM D543)

This protocol outlines the steps to determine the change in weight and dimensions of a plastic material after immersion in **2-Ethoxyethanol**.

#### 1. Materials and Equipment:

- Test specimens of the plastic material (at least 3 per time point).
- **2-Ethoxyethanol**.
- Immersion containers with tight-fitting lids.
- Analytical balance (accurate to 0.1 mg).
- Calipers or micrometer.
- Controlled temperature environment (e.g., oven or water bath).
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat.

#### 2. Procedure:

- Specimen Preparation:
- Cut plastic specimens to a standard size (e.g., 50 mm x 25 mm x 3 mm).

- Clean the specimens with a mild detergent and rinse with deionized water.
- Dry the specimens thoroughly in a desiccator.
- Initial Measurements:
  - Weigh each specimen to the nearest 0.1 mg and record as  $W_{\text{initial}}$ .
  - Measure the length, width, and thickness of each specimen at three different points and calculate the average for each dimension. Record these as  $L_{\text{initial}}$ ,  $w_{\text{initial}}$ , and  $t_{\text{initial}}$ .
- Immersion:
  - Place each specimen in a separate immersion container.
  - Add a sufficient volume of **2-Ethoxyethanol** to completely submerge the specimen.
  - Seal the containers to prevent evaporation.
  - Place the containers in the controlled temperature environment for the desired duration (e.g., 24 hours, 7 days, 30 days).
- Post-Immersion Measurements:
  - After the specified time, carefully remove the specimens from the **2-Ethoxyethanol**.
  - Gently wipe the surface of the specimens with a clean, dry cloth to remove excess liquid.
  - Immediately weigh each specimen and record as  $W_{\text{final}}$ .
  - Immediately measure the dimensions and record as  $L_{\text{final}}$ ,  $w_{\text{final}}$ , and  $t_{\text{final}}$ .
- Calculations:
  - Percent Weight Change ( $\% \Delta W$ ):  $\% \Delta W = [(W_{\text{final}} - W_{\text{initial}}) / W_{\text{initial}}] * 100$
  - Percent Change in Dimensions ( $\% \Delta L$ ,  $\% \Delta w$ ,  $\% \Delta t$ ):  $\% \Delta \text{Dimension} = [(\text{Dimension}_{\text{final}} - \text{Dimension}_{\text{initial}}) / \text{Dimension}_{\text{initial}}] * 100$

## Protocol 2: Evaluation of Changes in Mechanical Properties of Plastics (Tensile Testing)

This protocol should be performed in conjunction with Protocol 1 to assess the impact of **2-Ethoxyethanol** on the mechanical integrity of the plastic.

### 1. Materials and Equipment:

- Tensile testing machine (e.g., Instron).

- Dumbbell-shaped test specimens as per ASTM D638.
- Conditioned (unexposed) control specimens.
- Specimens exposed to **2-Ethoxyethanol** as described in Protocol 1.

## 2. Procedure:

- Follow the immersion procedure from Protocol 1.
- After the designated immersion period, remove the specimens and allow them to air dry for a specified period if required by the test standard.
- Conduct tensile testing on both the control and exposed specimens according to ASTM D638.
- Record the tensile strength at break and the percentage elongation at break for each specimen.

## 3. Data Analysis:

- Calculate the average tensile strength and elongation for both the control and exposed groups.
- Determine the percentage retention of mechanical properties:  $\% \text{ Retention} = (\text{Average property of exposed specimens} / \text{Average property of control specimens}) * 100$

# Protocol 3: Gravimetric Corrosion Testing of Metals

This protocol details the steps to determine the corrosion rate of a metal in **2-Ethoxyethanol**.

## 1. Materials and Equipment:

- Metal coupons of known surface area.
- **2-Ethoxyethanol**.
- Immersion containers with tight-fitting lids.
- Analytical balance.
- Abrasive paper for cleaning.
- Appropriate cleaning solutions for post-exposure corrosion product removal (e.g., inhibited acids).
- Controlled temperature environment.
- PPE.

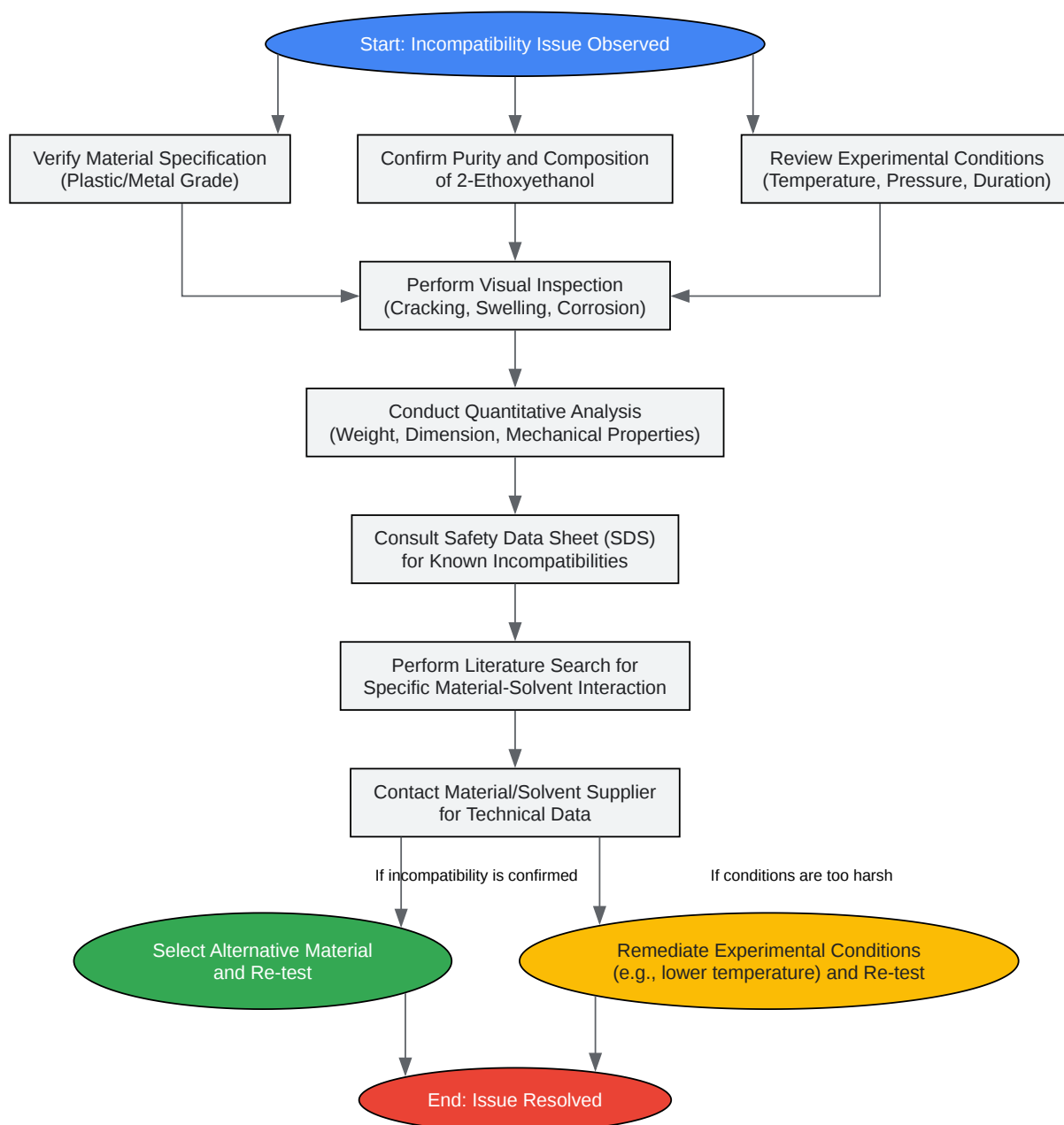
## 2. Procedure:

- Coupon Preparation:
  - Measure the dimensions of the metal coupons and calculate the total surface area (A).
  - Clean the coupons with a suitable solvent (e.g., acetone) to remove any grease or oil.
  - Abrade the surfaces with abrasive paper to create a uniform finish.
  - Rinse with deionized water and dry thoroughly.
- Initial Weighing:
  - Weigh each coupon to the nearest 0.1 mg and record as W<sub>initial</sub>.
- Immersion:
  - Suspend the coupons in the **2-Ethoxyethanol** using a non-metallic holder.
  - Seal the container and place it in the controlled temperature environment for a specified duration (T, in hours).
- Post-Immersion Cleaning and Weighing:
  - Remove the coupons and visually inspect for corrosion.
  - Chemically clean the coupons to remove all corrosion products without removing a significant amount of the base metal.
  - Rinse with deionized water and dry.
  - Weigh the cleaned coupons and record as W<sub>final</sub>.
- Corrosion Rate Calculation:
  - Weight Loss ( $\Delta W$ ):  $\Delta W = W_{\text{initial}} - W_{\text{final}}$
  - Corrosion Rate (CR) in millimeters per year (mm/y):  $CR = (K * \Delta W) / (\rho * A * T)$  Where:
  - K is a constant ( $8.76 \times 10^4$  for mm/y)
  - $\Delta W$  is the weight loss in grams
  - $\rho$  is the density of the metal in g/cm<sup>3</sup>
  - A is the surface area in cm<sup>2</sup>
  - T is the exposure time in hours

## Troubleshooting and Visualization

### Troubleshooting Guide for Material Incompatibility

If you encounter issues such as material degradation, unexpected experimental results, or equipment failure, the following troubleshooting guide can help identify the cause.



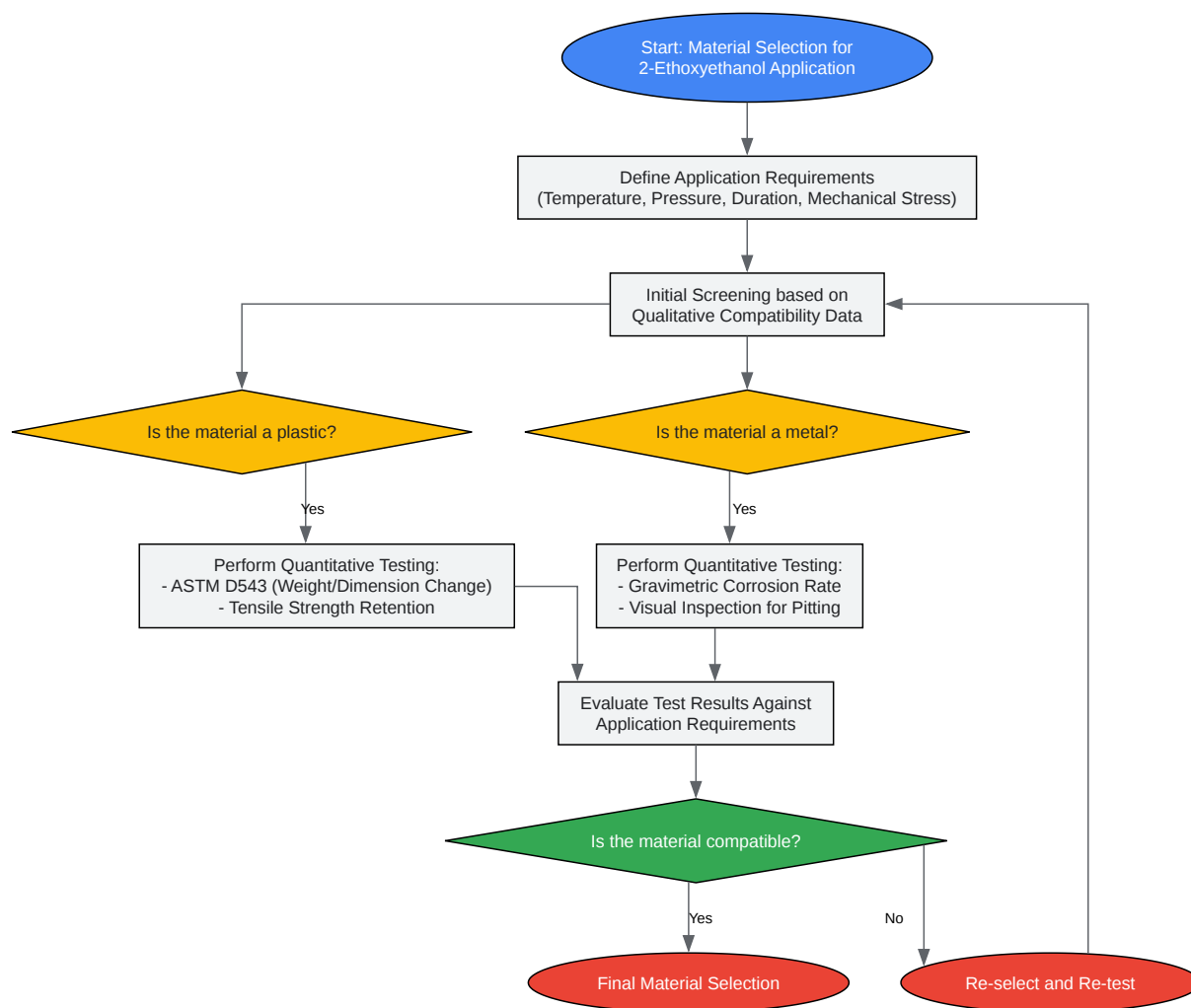


[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for material incompatibility issues.

## Material Selection Logic for 2-Ethoxyethanol Service

This diagram illustrates the key factors to consider when selecting a material for use with **2-Ethoxyethanol**.



[Click to download full resolution via product page](#)

Caption: Decision-making flowchart for material selection.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. kendrion.com [kendrion.com]
- 2. microchemlab.com [microchemlab.com]
- 3. Chemical Compatibility ASTM D543 [intertek.com]
- 4. cnclathing.com [cnclathing.com]
- 5. store.astm.org [store.astm.org]
- 6. ppsthane.com [ppsthane.com]
- To cite this document: BenchChem. [Technical Support Center: Compatibility of 2-Ethoxyethanol with Plastics and Metals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b086334#compatibility-of-2-ethoxyethanol-with-different-plastics-and-metals]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)